

# Application Notes and Protocols for Proxyfan Oxalate

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## Compound of Interest

Compound Name: Proxyfan oxalate

Cat. No.: B2933410

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## Abstract

**Proxyfan oxalate** is a potent and versatile high-affinity histamine H3 receptor (H3R) ligand, exhibiting protean agonism.[1][2][3] Its functional activity can range from a full agonist to an inverse agonist depending on the constitutive activity of the H3 receptor in the specific biological system under investigation.[1] These characteristics make it a valuable tool for studying the physiological and pathological roles of the histaminergic system. This document provides detailed application notes on the recommended storage conditions for **Proxyfan oxalate**, along with protocols for its handling and use in key cellular assays.

## Chemical and Physical Properties

Property	Value	Reference
Molecular Weight	306.32 g/mol	
Formula	$C_{13}H_{16}N_2O \cdot C_2H_2O_4$	
CAS Number	1620017-81-3	
Appearance	Solid powder	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO and water	

## Recommended Storage Conditions

Proper storage of **Proxyfan oxalate** is crucial to maintain its stability and ensure the reproducibility of experimental results. The following conditions are recommended based on supplier data sheets.

### Solid Form

Condition	Temperature	Duration	Notes
Long-term Storage	Room Temperature	Years	Store in a desiccated environment to prevent moisture absorption.
Shipping	Ambient Temperature	Weeks	The compound is stable for short periods during ordinary shipping.

## Stock Solutions

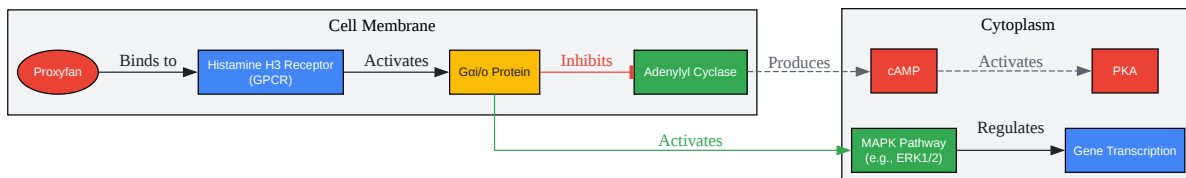
It is advisable to prepare concentrated stock solutions and store them in small aliquots to minimize freeze-thaw cycles.

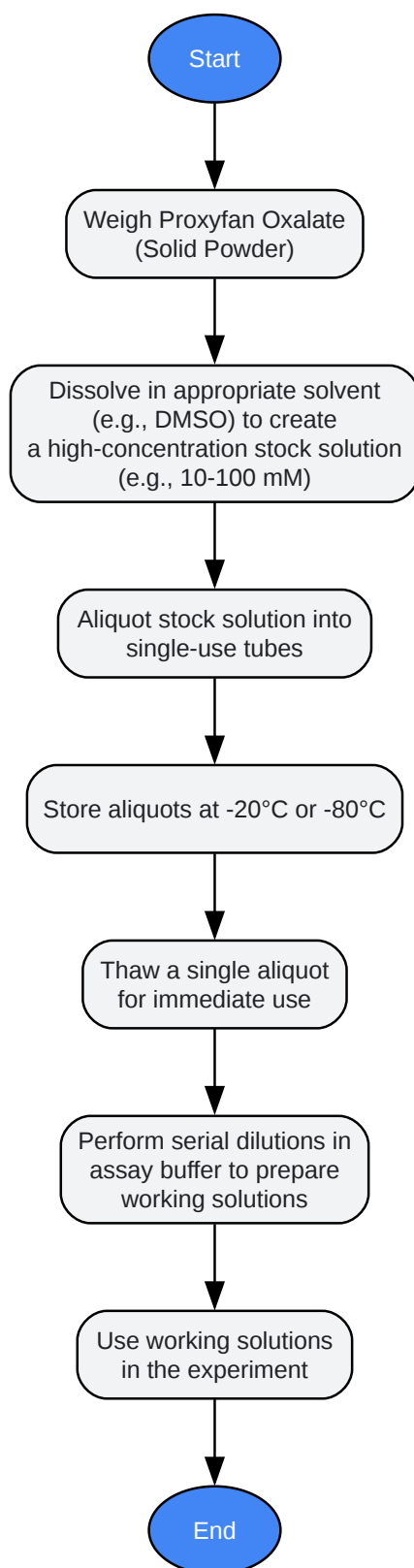
Solvent	Storage Temperature	Short-term (Days to Weeks)	Long-term (Months to Years)
DMSO or Water	0 - 4°C	Recommended	Not Recommended
DMSO or Water	-20°C	Recommended	Recommended (up to several months)
DMSO or Water	-80°C	Recommended	Recommended (up to 6 months or longer)

Note: For long-term storage of solutions, it is best practice to use airtight vials to prevent solvent evaporation and contamination.

## Mechanism of Action and Signaling Pathways

**Proxyfan oxalate** exerts its effects by binding to the histamine H3 receptor, a G protein-coupled receptor (GPCR). The H3 receptor is primarily coupled to the G $\alpha$ i/o subunit, which upon activation, inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, H3 receptor activation can stimulate the mitogen-activated protein kinase (MAPK) pathway.





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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. rndsystems.com \[rndsystems.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Proxyfan Oxalate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2933410/docs#application-notes-and-protocols-for-proxyfan-oxalate\]](https://www.benchchem.com/product/b2933410/docs#application-notes-and-protocols-for-proxyfan-oxalate)

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